

A Comparative Analysis of Neryl Butyrate and Neryl Isobutyrate: Physicochemical and Biological Properties

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Compound of Interest

Compound Name: Neryl butyrate

Cat. No.: B1588603

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the chemical and potential biological properties of **neryl butyrate** and its structural isomer, neryl isobutyrate. While both compounds are recognized for their applications in the flavor and fragrance industries, emerging interest in the therapeutic potential of their constituent moieties—nerol, butyric acid, and isobutyric acid—warrants a closer examination for researchers in drug development. This document summarizes their known physicochemical characteristics, outlines relevant experimental protocols for their analysis, and explores potential biological activities and signaling pathways, supported by available data.

Physicochemical Properties: A Comparative Table

Neryl butyrate and neryl isobutyrate share the same molecular formula and weight but differ in the structure of their ester side chain, leading to variations in their physical properties. The following table summarizes key quantitative data for these two compounds.

Property	Neryl Butyrate	Neryl Isobutyrate
Molecular Formula	C ₁₄ H ₂₄ O ₂ [1][2]	C ₁₄ H ₂₄ O ₂ [3][4]
Molecular Weight	224.34 g/mol [1][2]	224.34 g/mol [3][4]
Appearance	Colorless to pale yellow liquid[1]	Colorless liquid[3]
Odor	Sweet, leafy, floral[1]	Sweet, rose-like, fruity[3][5]
Boiling Point	239-240 °C at 760 mmHg[1][4]	229-232 °C at 760 mmHg[6][7]
Density	0.898-0.910 g/mL at 25 °C[1]	0.887-0.897 g/mL at 25 °C[6]
Refractive Index	1.4539-1.4650 at 20 °C[1]	1.4520-1.4620 at 20 °C[6]
Solubility in Water	Insoluble[1]; 0.7127 mg/L at 25 °C (estimated)[4]	Practically insoluble[3]; 0.8235 mg/L at 25 °C (estimated)[6]
Solubility in Alcohol	Soluble[1][8]	Soluble[3][6]
Vapor Pressure	0.001 mmHg at 25 °C (estimated)[4]	0.002 mmHg at 25 °C (estimated)[6][7]
logP (o/w)	4.923 (estimated)[4]	4.983 (estimated)[6]

Potential Biological Activity and Signaling Pathways

While direct comparative studies on the biological activities of **neryl butyrate** and neryl isobutyrate are limited, the known effects of their hydrolysis products—butyrate and isobutyrate—offer insights into their potential therapeutic applications. Butyrate, a short-chain fatty acid, is well-documented for its anti-inflammatory properties. It is plausible that **neryl butyrate** and neryl isobutyrate could act as prodrugs, releasing butyrate and isobutyrate, respectively, upon hydrolysis by esterases in the body.

Neryl Isobutyrate: Potential Anti-inflammatory and Analgesic Effects

Some sources suggest that neryl isobutyrate possesses potent anti-inflammatory and analgesic effects, making it a compound of interest for formulations aimed at alleviating

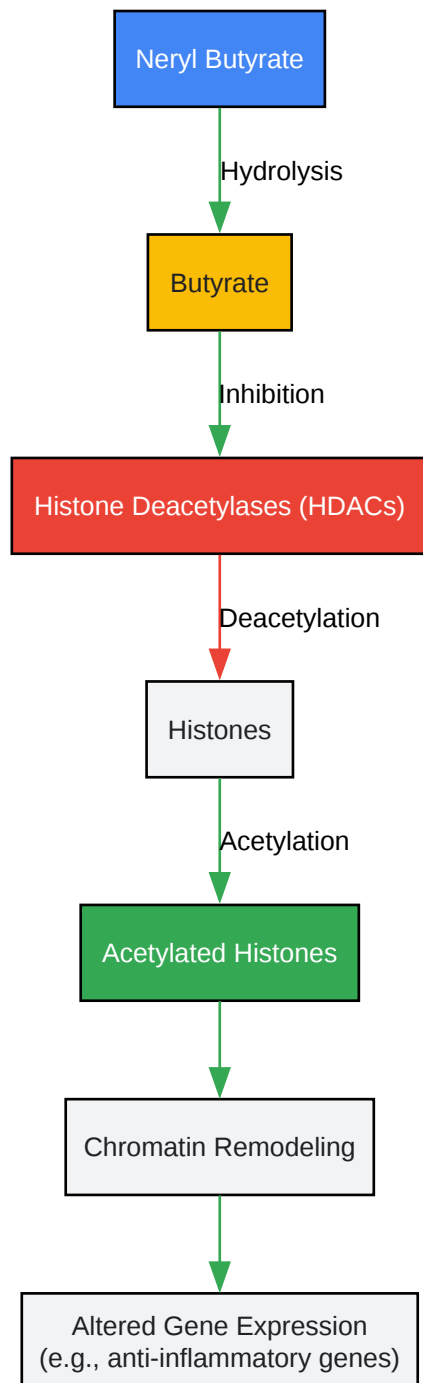
inflammatory disorders and pain.[3] Terpenoid esters, in general, have been investigated for their analgesic and anti-inflammatory activities, which may involve interactions with TRP ion channels.[6][9]

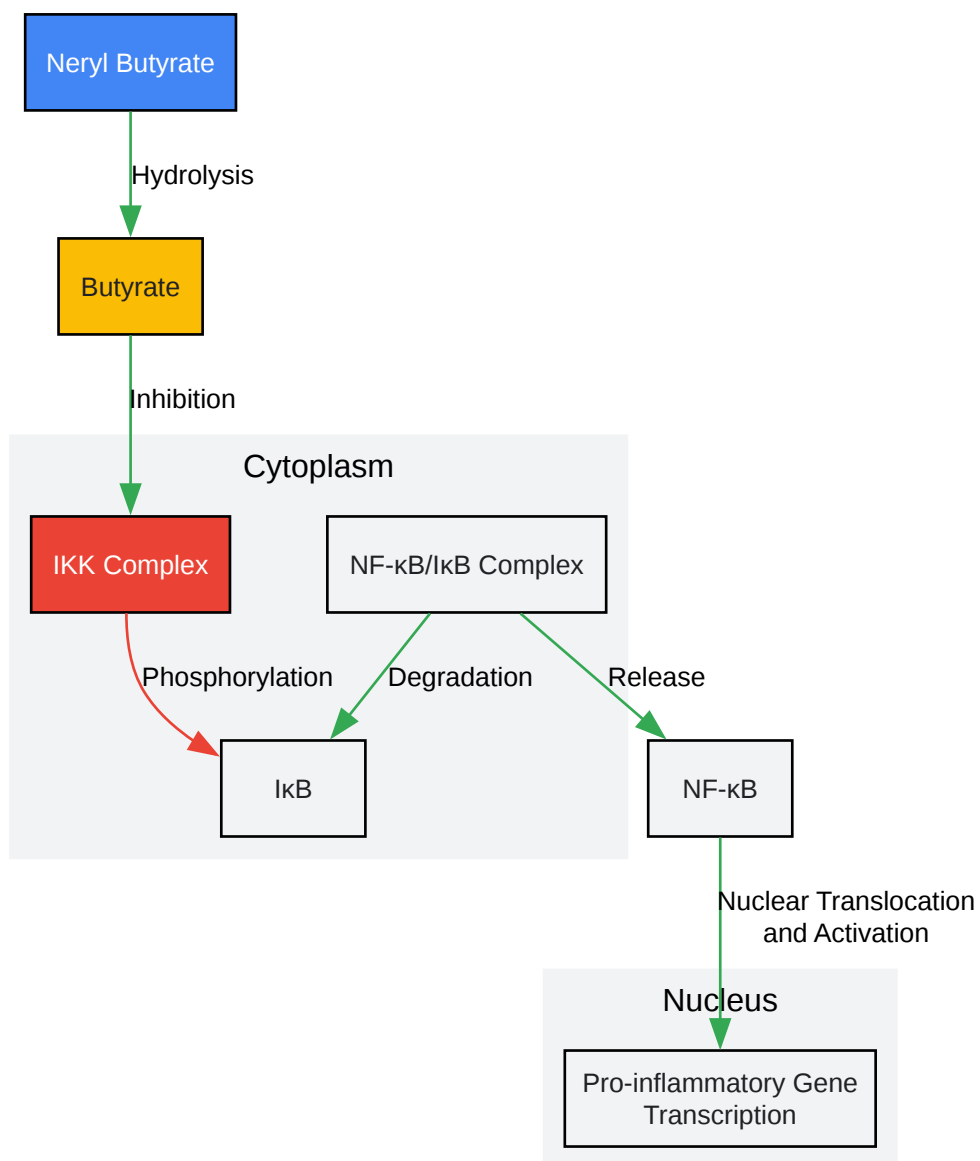
Butyrate-Mediated Anti-inflammatory Signaling Pathways

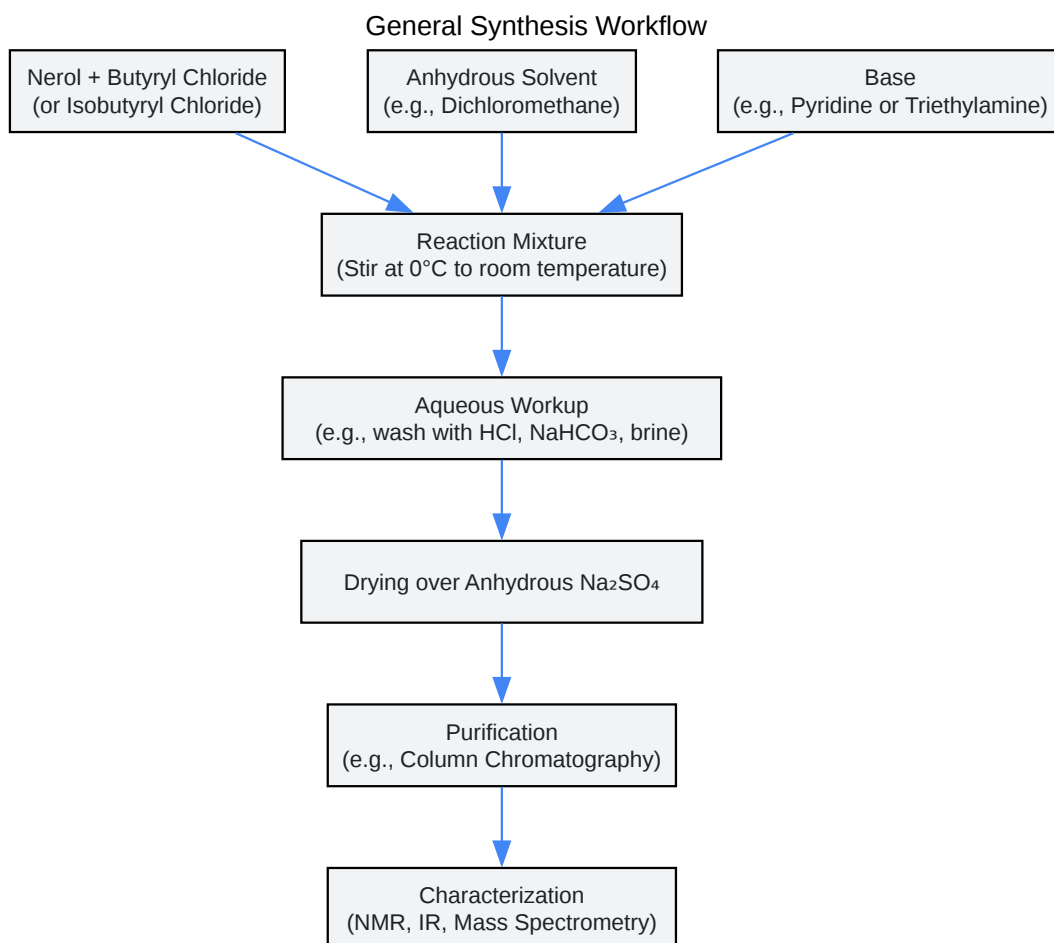
Butyrate has been shown to exert anti-inflammatory effects through multiple signaling pathways. Two of the most well-characterized are the inhibition of histone deacetylases (HDACs) and the suppression of the NF- κ B signaling pathway.

- **Histone Deacetylase (HDAC) Inhibition:** Butyrate is a known inhibitor of HDACs. By inhibiting these enzymes, butyrate can lead to the hyperacetylation of histones, which alters chromatin structure and modulates the expression of genes involved in inflammation.

Potential Mechanism of Action via HDAC Inhibition



Potential Mechanism of Action via NF- κ B Inhibition



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